

Structural Profiling & Characterization of 2-(2-Oxo-benzoxazol-3-yl)-propionic Acid

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Compound of Interest

Compound Name: 2-(2-Oxo-benzoxazol-3-yl)-
propionic acid

CAS No.: 13610-53-2

Cat. No.: B077006

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Executive Summary

This technical guide provides a comprehensive structural analysis of **2-(2-Oxo-benzoxazol-3-yl)-propionic acid**, a pivotal intermediate in the synthesis of auxinic herbicides (e.g., Fenoxaprop-P) and non-steroidal anti-inflammatory drug (NSAID) precursors. Unlike its linear isomer [3-(2-oxo-benzoxazol-3-yl)-propionic acid], this molecule possesses a chiral center at the

-carbon, necessitating rigorous stereochemical characterization. This document details the physicochemical architecture, synthetic pathways, and spectroscopic validation protocols required for high-purity isolation and identification.

Molecular Architecture & Physicochemical Identity

The core scaffold consists of a benzoxazol-2(3H)-one (often referred to as 2-benzoxazolinone) fused to a propionic acid moiety at the nitrogen atom (position 3).

Parameter	Specification
IUPAC Name	2-(2-oxo-1,3-benzoxazol-3-yl)propanoic acid
Molecular Formula	
Molecular Weight	207.18 g/mol
Chirality	One asymmetric center at (racemic or enantiopure)
Key Functional Groups	Cyclic Carbamate (Carbamate-like lactam), Carboxylic Acid
pKa (Predicted)	~3.8 (Carboxylic acid), ~9.5 (Benzoxazolinone NH - masked)
LogP (Predicted)	1.2 – 1.5

Stereochemical Considerations

The attachment of the benzoxazolinone nitrogen to the C2 position of the propionic acid chain creates a chiral center.

- (R)-Enantiomer: Often the biologically active form in auxinic herbicide analogs.
- (S)-Enantiomer: Typically the distomer in agrochemical applications.

Synthetic Pathways & Process Optimization

The primary challenge in synthesizing this molecule is controlling Regioselectivity (N- vs. O-alkylation) and Enantiopurity.

The Ambident Nucleophile Challenge

The benzoxazolinone anion is an ambident nucleophile. Resonance delocalization allows negative charge density on both the Nitrogen and the Carbonyl Oxygen.

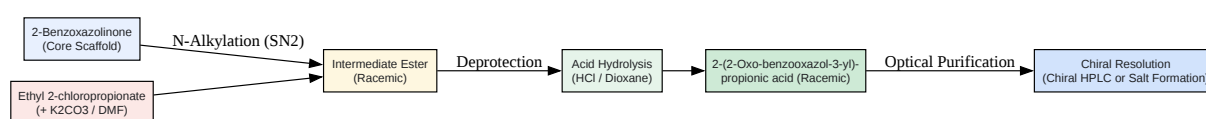
- N-Alkylation (Thermodynamic Product): Favored by soft electrophiles and polar aprotic solvents (DMF, DMSO) which solvate the cation, leaving the "naked" nitrogen anion free to

attack.

- O-Alkylation (Kinetic Product): Can occur with hard electrophiles or in protic solvents, leading to the unstable lactim ether.

Optimized Synthetic Workflow

The standard protocol involves the nucleophilic substitution of a 2-halopropionate ester followed by hydrolysis.



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Figure 1: Synthetic pathway emphasizing the N-alkylation route and subsequent hydrolysis.

Critical Protocol Note: To minimize O-alkylation, maintain the reaction temperature between 60–80°C. Higher temperatures increase the proportion of the O-alkylated byproduct.

Structural Elucidation (Spectroscopy)[2]

Distinguishing the 2-substituted (branched) isomer from the 3-substituted (linear, beta-alanine derivative) isomer is the primary analytical objective.

Nuclear Magnetic Resonance (NMR)

The

¹H NMR spectrum provides definitive proof of the branching at the alpha position.

Signal	2-Isomer (Branched)	3-Isomer (Linear Control)	Structural Insight
Methyl ()	Doublet (1.6–1.8 ppm)	None (or triplet if ethyl ester)	The doublet confirms the connectivity.
Alpha Proton ()	Quartet (4.9–5.2 ppm)	Triplet (~2.8 ppm)	The quartet at ~5.0 ppm is deshielded by both the N and COOH groups.
Beta Protons ()	None	Triplet (~4.1 ppm)	Linear isomer shows distinct triplet.
Aromatic Region	Multiplet (4H, 7.0–7.4 ppm)	Multiplet (4H, 7.0–7.4 ppm)	Characteristic of the benzoxazole ring.

Infrared Spectroscopy (FT-IR)

The molecule exhibits a unique "dual carbonyl" signature.

- Cyclic Carbamate (Lactam): A sharp, intense band at 1750–1780 cm^{-1} . This high frequency is characteristic of the strained 5-membered ring fused to the benzene.
- Carboxylic Acid: A broader band at 1700–1725 cm^{-1} .
- OH Stretch: Broad absorption at 2500–3300 cm^{-1} (O-H stretch of carboxylic acid dimer).

Mass Spectrometry (MS)

- Molecular Ion (): m/z 207.
- Base Peak: Often m/z 162 (Loss of -COOH) or m/z 135 (Benzoxazolinone core after alkyl chain cleavage).

- Fragmentation Logic: The loss of

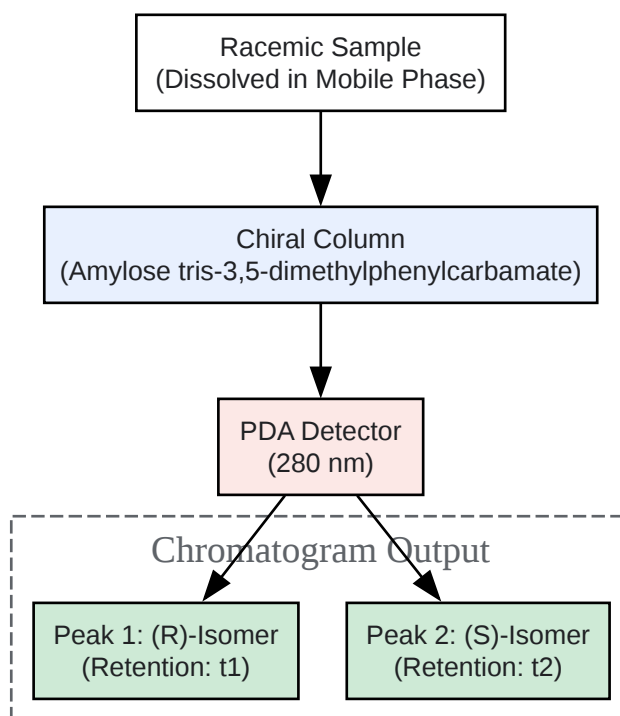
(44 Da) is common for carboxylic acids, but the benzoxazolinone ring is highly stable.

Analytical Methodologies: Chiral Separation

Since the synthesis yields a racemate, separating the enantiomers is critical for biological evaluation.

Chiral HPLC Protocol

- Column: Polysaccharide-based stationary phases (e.g., Chiralpak AD-H or OD-H).
- Mobile Phase: Hexane : Isopropanol (with 0.1% TFA to suppress ionization of the carboxylic acid).
- Detection: UV at 280 nm (absorption max of benzoxazolinone).



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Figure 2: Workflow for the chiral resolution of the enantiomers.

References

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